

# A Comparative Analysis of Group 15 Pentoxides: Arsenic, Phosphorus, and Antimony

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## Compound of Interest

Compound Name: Arsenic pentoxide

Cat. No.: B151744

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This guide provides an objective comparison of **arsenic pentoxide** ( $\text{As}_2\text{O}_5$ ), phosphorus pentoxide ( $\text{P}_2\text{O}_5$ ), and antimony pentoxide ( $\text{Sb}_2\text{O}_5$ ), the highest oxides of the Group 15 elements. Understanding the distinct chemical, physical, and toxicological properties of these compounds is crucial for their safe handling and application in research and development, particularly in fields where their unique reactivities are harnessed, such as catalysis, materials science, and pharmacology. This analysis is supported by a summary of key experimental data and detailed protocols for property evaluation.

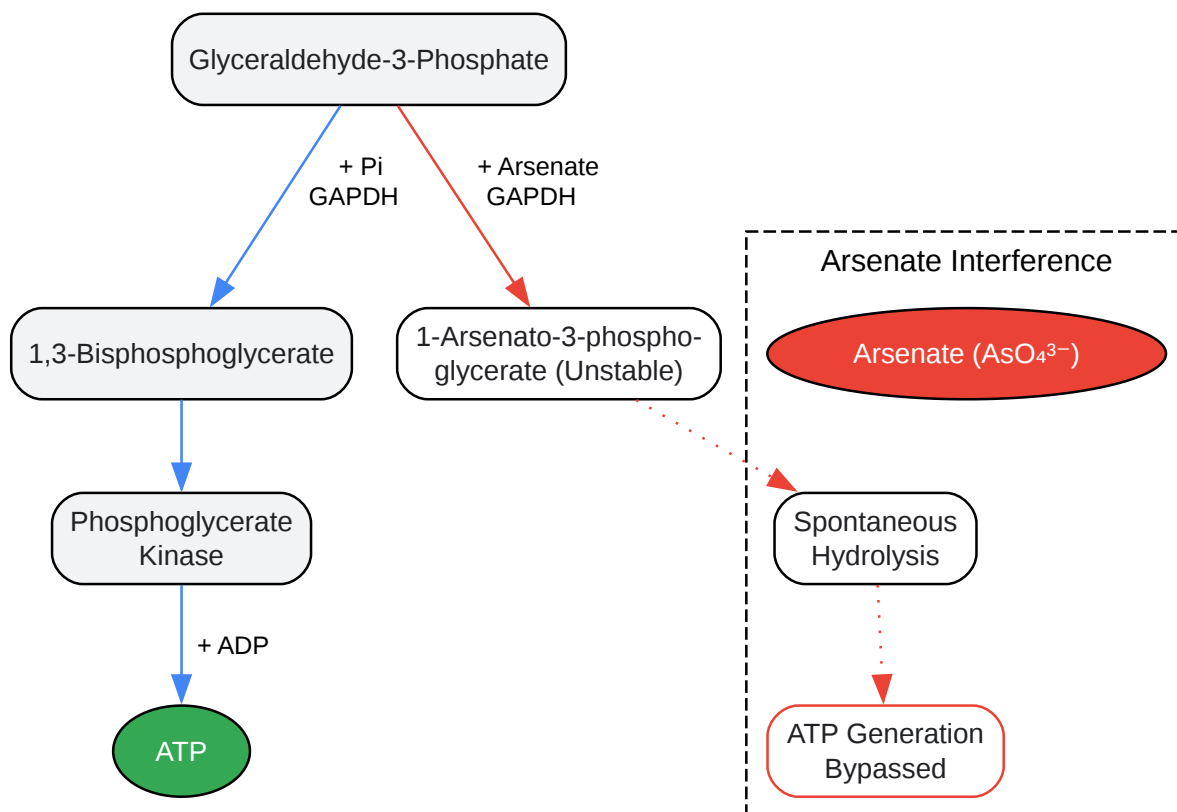
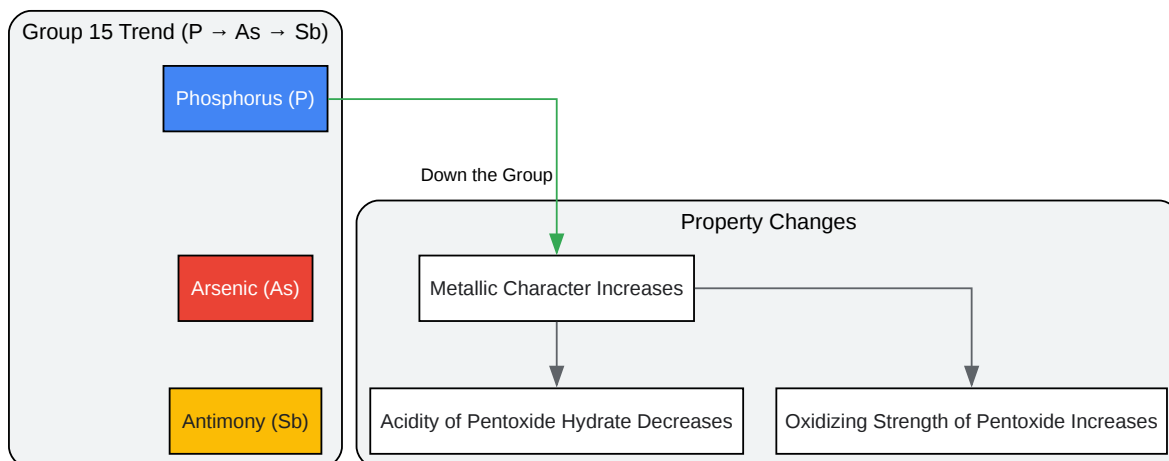
## Comparative Overview of Physicochemical Properties

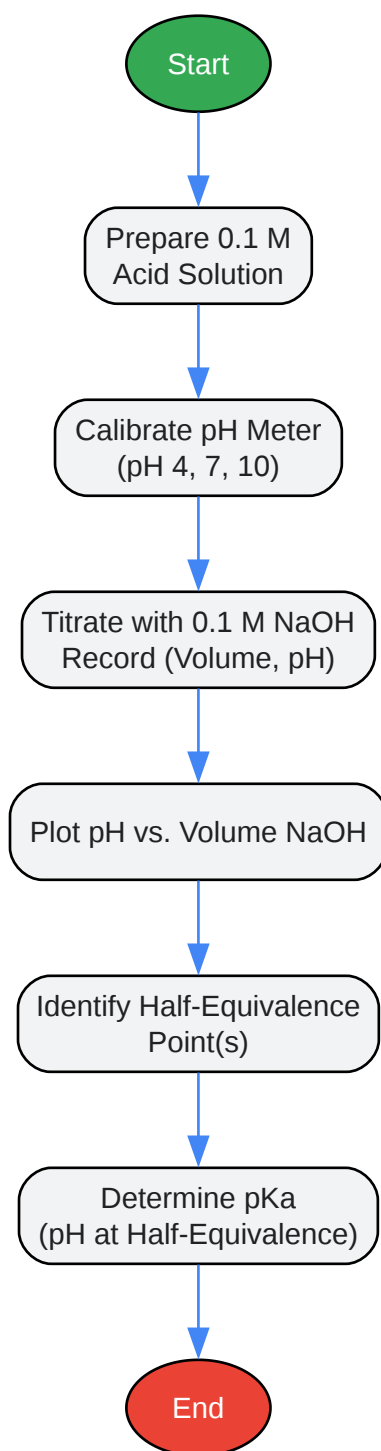
The properties of pnictogen pentoxides exhibit clear periodic trends. As one descends Group 15 from phosphorus to arsenic to antimony, the increase in atomic size and metallic character significantly influences the structure, acidity, and redox stability of their pentoxides. Phosphorus pentoxide is a molecular solid and a powerful dehydrating agent, while **arsenic pentoxide** and antimony pentoxide adopt more polymeric structures and exhibit stronger oxidizing properties.

Property	Phosphorus Pentoxide (P <sub>2</sub> O <sub>5</sub> )	Arsenic Pentoxide (As <sub>2</sub> O <sub>5</sub> )	Antimony Pentoxide (Sb <sub>2</sub> O <sub>5</sub> )
Molecular Formula	P <sub>4</sub> O <sub>10</sub> <a href="#">[1]</a> <a href="#">[2]</a>	As <sub>2</sub> O <sub>5</sub> <a href="#">[3]</a> <a href="#">[4]</a>	Sb <sub>2</sub> O <sub>5</sub> <a href="#">[5]</a> <a href="#">[6]</a>
Molar Mass	283.9 g/mol <a href="#">[1]</a> <a href="#">[7]</a>	229.84 g/mol <a href="#">[3]</a> <a href="#">[8]</a>	323.52 g/mol <a href="#">[9]</a>
Appearance	White crystalline solid/powder <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[10]</a>	White, amorphous or crystalline, hygroscopic powder <a href="#">[8]</a> <a href="#">[11]</a>	Yellow, powdery solid <a href="#">[5]</a> <a href="#">[6]</a>
Density	2.39 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[7]</a>	4.32 g/cm <sup>3</sup> <a href="#">[3]</a> <a href="#">[12]</a>	3.78 g/cm <sup>3</sup> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	340 °C (613 K) <a href="#">[1]</a> <a href="#">[7]</a>	Decomposes at 315 °C (588 K) <a href="#">[3]</a> <a href="#">[4]</a>	Decomposes at 380 °C (653 K) <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	360 °C (633 K) (sublimes) <a href="#">[1]</a> <a href="#">[7]</a>	N/A	N/A
Water Solubility	Reacts violently (hydrolyzes) <a href="#">[10]</a> <a href="#">[13]</a>	65.8 g/100 mL at 20°C (forms arsenic acid) <a href="#">[4]</a>	0.3 g/100 mL (forms hydrated oxide/colloid) <a href="#">[5]</a> <a href="#">[6]</a>
Hygroscopicity	Extremely hygroscopic/deliquescent <a href="#">[1]</a> <a href="#">[10]</a>	Highly hygroscopic/deliquescent <a href="#">[3]</a> <a href="#">[4]</a>	Occurs in hydrated form <a href="#">[14]</a>
Acidity of Hydrate	Phosphoric Acid (H <sub>3</sub> PO <sub>4</sub> ) - Medium-strong acid	Arsenic Acid (H <sub>3</sub> AsO <sub>4</sub> ) - Weak acid	Antimonic Acid (HSb(OH) <sub>6</sub> ) - Very weak acid/amphoteric <a href="#">[15]</a>
Primary Hazard	Corrosive, severe burns upon contact with water <a href="#">[7]</a> <a href="#">[10]</a>	Extremely toxic, carcinogen <a href="#">[3]</a> <a href="#">[12]</a>	Potential carcinogen, lower toxicity than As <sub>2</sub> O <sub>5</sub> <a href="#">[15]</a>

## Structural and Chemical Reactivity Trends

The structural and chemical characteristics of these oxides are directly linked to their position in the periodic table.





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